

3-Bromo-4-methoxybenzenesulfonyl chloride

molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-4-methoxybenzenesulfonyl chloride

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Technical Guide: 3-Bromo-4-methoxybenzenesulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **3-Bromo-4-methoxybenzenesulfonyl chloride**, including its molecular properties, synthesis protocols, and key data points.

Core Molecular Information

Formula: $C_7H_6BrClO_3S$ [1][2][3][4][5]

Molecular Weight: 285.54 g/mol [1][3][4][5][6][7]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **3-Bromo-4-methoxybenzenesulfonyl chloride**.

Property	Value	Citations
CAS Number	23094-96-4	[1][2][3][4][5][8]
Molecular Formula	C ₇ H ₆ BrClO ₃ S	[1][2][3][4][5]
Molecular Weight	285.54 g/mol	[1][3][4][5][6][7]
Melting Point	83-88 °C	[3][5]
Boiling Point	366.0 ± 27.0 °C (Predicted)	[5]
Density	1.717 ± 0.06 g/cm ³ (Predicted)	[5]
Physical Form	Solid	[3]
Assay Purity	97%	[3]

Experimental Protocols

A general procedure for the synthesis of **3-Bromo-4-methoxybenzenesulfonyl chloride** from 2-bromoanisole has been reported.[1][8]

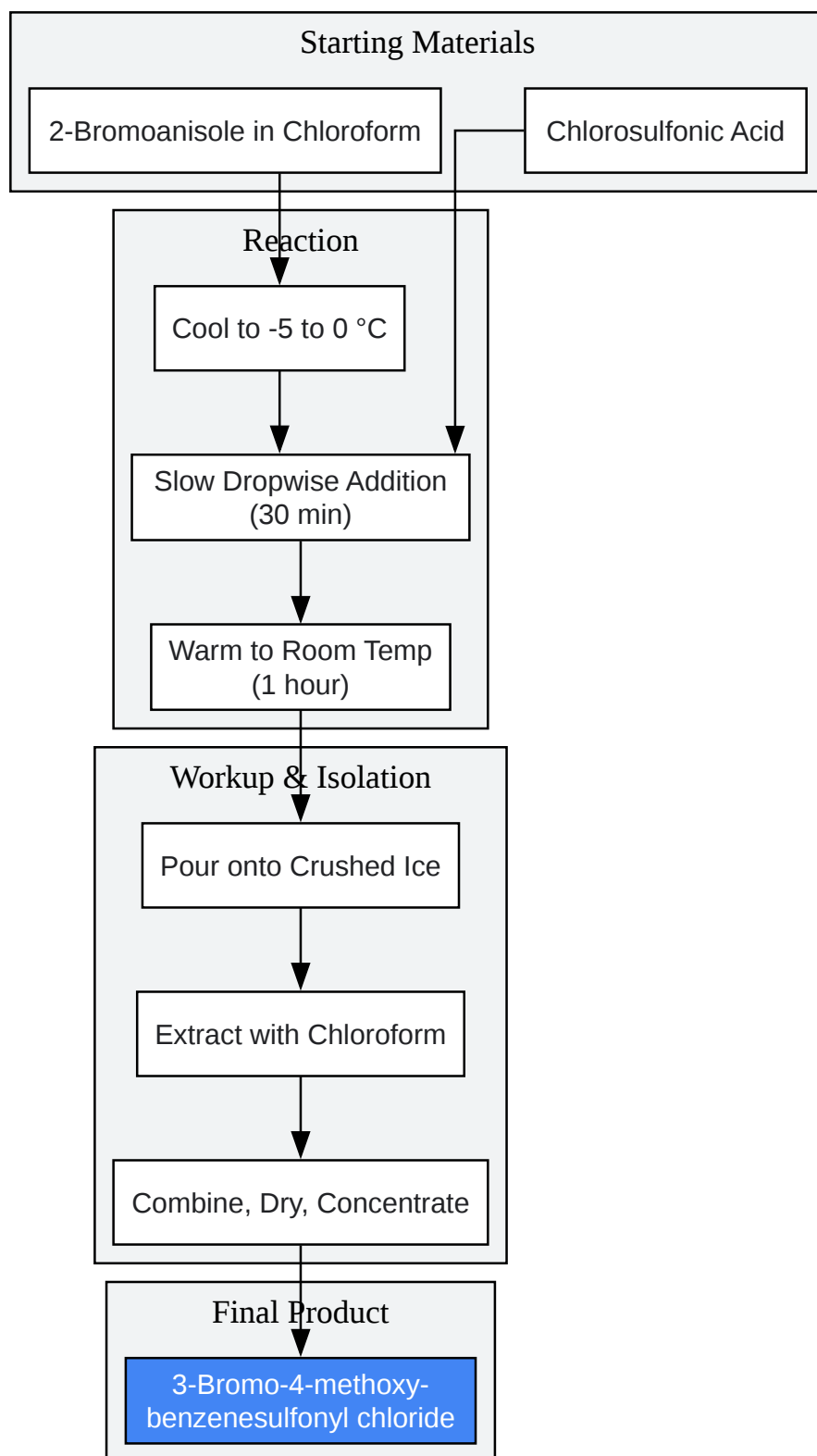
Synthesis of **3-Bromo-4-methoxybenzenesulfonyl chloride** from 2-Bromoanisole

- Preparation: Dissolve 2-bromo-1-methoxybenzene (1.87 g, 10.0 mmol) in chloroform (5 mL).
- Cooling: Cool the solution in an ice-salt bath to a temperature between -5 °C and 0 °C.[1][8]
- Addition of Chlorosulfonic Acid: Slowly add chlorosulfonic acid (2.0 mL, 30.0 mmol) dropwise over a period of 30 minutes, maintaining the low temperature.[1][8]
- Warming: After the addition is complete, allow the reaction mixture to gradually warm to room temperature over the course of one hour.[1][8]
- Quenching: Pour the reaction mixture onto crushed ice.[1][8]
- Extraction: Transfer the mixture to a separatory funnel. Separate the aqueous layer and extract it twice with chloroform.[1][8]

- Workup: Combine the organic layers, dry them, and concentrate to yield **3-bromo-4-methoxybenzenesulfonyl chloride**. The reported yield for this procedure is 98% (2.80 g).
[\[1\]](#)[\[8\]](#)

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Bromo-4-methoxybenzenesulfonyl chloride**.



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